

Commercial Sourcing and Technical Guide for Research-Grade Butyl 2-furoate

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Compound of Interest

Compound Name: Butyl 2-furoate

Cat. No.: B1604542

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources, suppliers, and key technical data for research-grade **Butyl 2-furoate**. It is designed to assist researchers, scientists, and professionals in drug development in sourcing high-purity **Butyl 2-furoate** and understanding its properties and potential applications.

Introduction to Butyl 2-furoate

Butyl 2-furoate (CAS No. 583-33-5) is an ester compound with the molecular formula $C_9H_{12}O_3$. It is a derivative of 2-furoic acid, a heterocyclic compound derived from furfural. While historically used in the flavor and fragrance industry, recent scientific interest has been directed towards the broader class of furan derivatives for their potential pharmacological activities, including antimicrobial and anti-inflammatory properties. This has positioned **Butyl 2-furoate** as a molecule of interest for screening and as a building block in the synthesis of more complex biologically active molecules.

Commercial Suppliers of Research-Grade Butyl 2-furoate

A variety of chemical suppliers offer **Butyl 2-furoate**, often for research and development purposes. The table below summarizes key information for several prominent suppliers.

Researchers are advised to request lot-specific Certificates of Analysis (CoA) to obtain precise purity and impurity data.

Supplier	Product Name/Number	Stated Purity	Availability
BOC Sciences	Butyl 2-furoate	-	Inquire
TCI America	Butyl 2-Furoate	>98.0% (GC)	25g, 500g
Sigma-Aldrich	Butyl 2-furoate	-	Inquire
Santa Cruz Biotechnology	Butyl 2-furoate	-	Inquire
American Custom Chemicals Corporation	BUTYL-2-FUROATE	95.00%	5mg
Shanghai Wencai New Material Technology Co., Ltd.	Butyl2-furoate	-	Inquire
DAYANG CHEM (HANGZHOU) CO.,LTD	Butyl2-furoate	-	Inquire

Technical Data and Physical Properties

The following table summarizes the key physical and chemical properties of **Butyl 2-furoate**. This data is compiled from various supplier and chemical database sources.

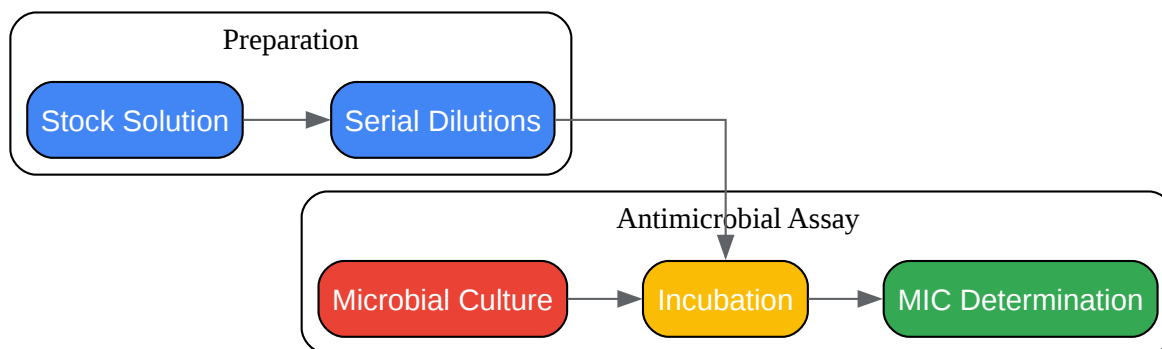
Property	Value	Source(s)
CAS Number	583-33-5	ChemicalBook, The Good Scents Company[1]
Molecular Formula	C ₉ H ₁₂ O ₃	ChemicalBook
Molecular Weight	168.19 g/mol	ChemicalBook
Appearance	Colorless to pale yellow oily liquid	The Good Scents Company[1]
Boiling Point	233 °C (estimate)	ChemicalBook
Density	1.0555 g/cm ³ (estimate)	ChemicalBook
Refractive Index	1.4740 (estimate)	ChemicalBook
Solubility	Soluble in alcohol	The Good Scents Company[1]

Potential Research Applications and Methodologies

While specific research applications for **Butyl 2-furoate** are not extensively documented in publicly available literature, the broader class of furan derivatives has shown significant promise in medicinal chemistry. This suggests potential avenues of investigation for **Butyl 2-furoate**.

Antimicrobial and Antifungal Activity

Furan derivatives are known to possess a wide spectrum of antimicrobial and antifungal activities. Researchers can investigate the potential of **Butyl 2-furoate** against various bacterial and fungal strains. A general workflow for such an investigation is outlined below.



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Caption: General workflow for determining the Minimum Inhibitory Concentration (MIC) of **Butyl 2-furoate**.

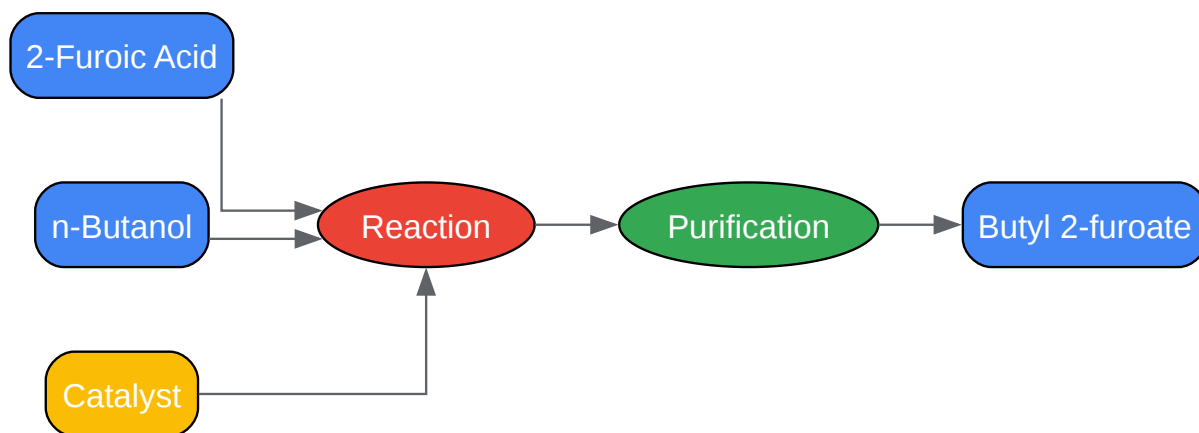
A detailed experimental protocol for determining the Minimum Inhibitory Concentration (MIC) would typically involve:

- Preparation of **Butyl 2-furoate** Stock Solution: Dissolve a known weight of **Butyl 2-furoate** in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution.
- Serial Dilutions: Perform serial dilutions of the stock solution in a liquid growth medium (e.g., Mueller-Hinton broth for bacteria, RPMI-1640 for fungi) in a 96-well microtiter plate.
- Inoculation: Add a standardized suspension of the test microorganism to each well.
- Incubation: Incubate the microtiter plate under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- MIC Determination: The MIC is the lowest concentration of **Butyl 2-furoate** that visibly inhibits the growth of the microorganism.

Organic Synthesis and Drug Design

Butyl 2-furoate can serve as a starting material or intermediate in the synthesis of more complex molecules. The furan ring is a versatile scaffold in medicinal chemistry. A general

synthesis protocol for n-butyl-2-furoate, which can be adapted for research purposes, involves the esterification of 2-furoic acid with n-butanol in the presence of a catalyst.



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Caption: Simplified workflow for the synthesis of **Butyl 2-furoate**.

A general experimental protocol for the synthesis of **Butyl 2-furoate** is as follows:

- **Reactant Mixture:** In a round-bottom flask, combine 2-furoic acid, an excess of n-butanol, and a suitable acid catalyst (e.g., sulfuric acid or a solid acid catalyst).
- **Reaction:** Heat the mixture under reflux for a specified period, monitoring the reaction progress by a suitable technique (e.g., thin-layer chromatography).
- **Work-up:** After the reaction is complete, cool the mixture and neutralize the catalyst. Extract the product with an organic solvent.
- **Purification:** Wash the organic layer with water and brine, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure. Purify the crude product, for example, by column chromatography.

Conclusion

This guide provides a starting point for researchers interested in sourcing and utilizing research-grade **Butyl 2-furoate**. While several commercial suppliers are available, obtaining

detailed, lot-specific analytical data is crucial for ensuring the quality and reproducibility of research findings. The potential for **Butyl 2-furoate** in antimicrobial and synthetic applications warrants further investigation, and the general methodologies provided herein can be adapted for specific research questions.

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References

- 1. butyl 2-furoate, 583-33-5 [thegoodscentscompany.com]
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